

# Oxazol-2-ylmethanamine hydrochloride CAS number 1041053-44-4

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## Compound of Interest

**Compound Name:** Oxazol-2-ylmethanamine hydrochloride

**Cat. No.:** B1421370

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An In-Depth Technical Guide to **Oxazol-2-ylmethanamine Hydrochloride** (CAS: 1041053-44-4): A Key Building Block in Modern Synthesis

## Introduction

**Oxazol-2-ylmethanamine hydrochloride** (CAS No. 1041053-44-4) is a heterocyclic organic compound that has emerged as a significant building block in medicinal chemistry and synthetic research. As a derivative of oxazole, a five-membered aromatic ring containing one nitrogen and one oxygen atom, it belongs to a class of compounds renowned for their versatile biological activities.<sup>[1][2]</sup> The oxazole scaffold is a privileged structure in drug discovery, appearing in a wide array of therapeutic agents targeting diseases ranging from bacterial infections and cancer to inflammatory and neurological disorders.<sup>[3][4]</sup>

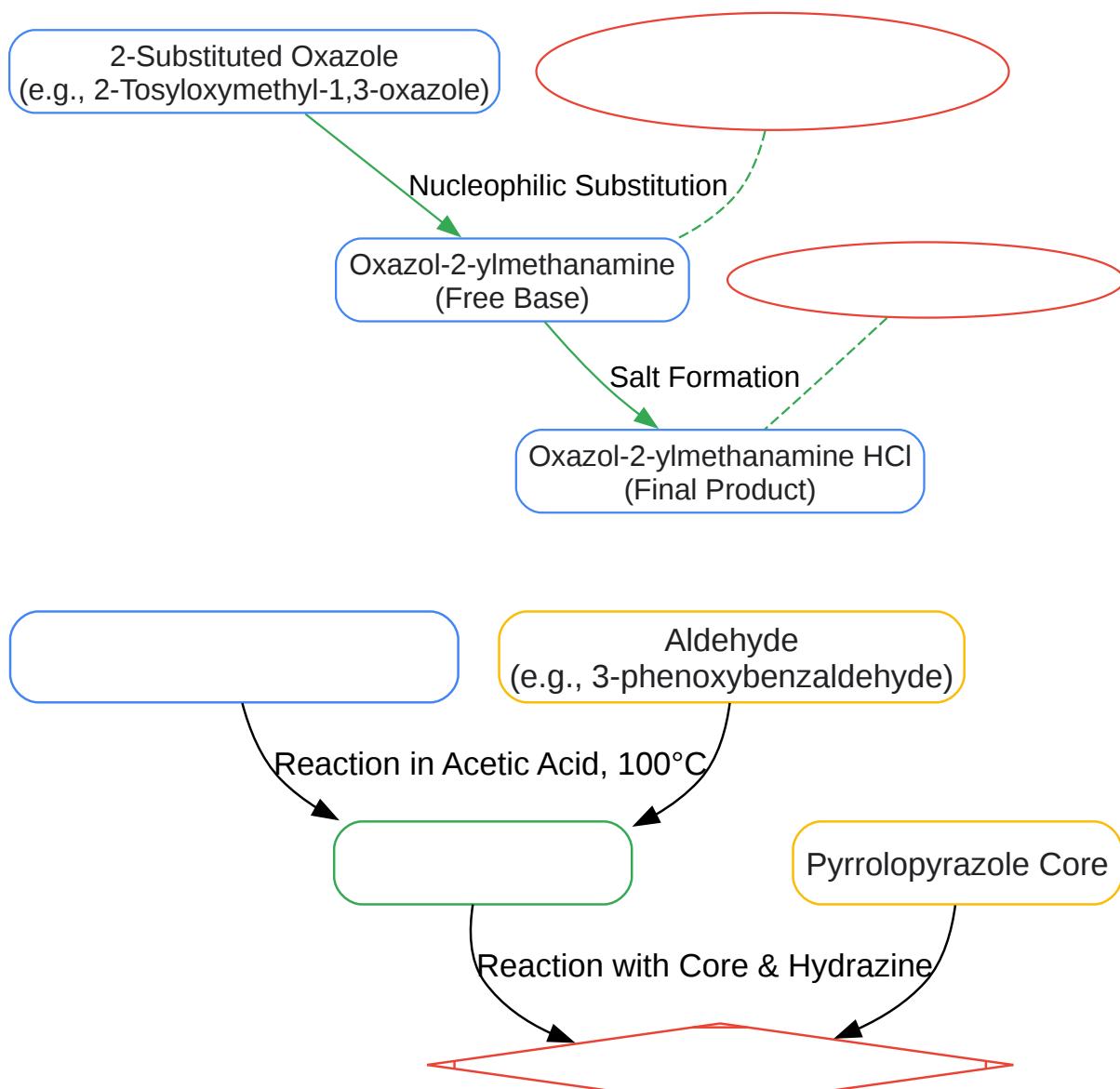
This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It provides an in-depth analysis of the compound's physicochemical properties, synthesis, reactivity, applications, and safety protocols. By synthesizing technical data with field-proven insights, this document aims to explain not just the procedural steps but also the underlying chemical principles and rationale that guide the use of this versatile intermediate.

## Core Physicochemical Properties and Identification

Accurate identification and understanding of a compound's physical properties are foundational to its effective use in research and development. **Oxazol-2-ylmethanamine hydrochloride** is a solid at room temperature, and its hydrochloride salt form enhances its stability and solubility in aqueous media for experimental setups.<sup>[5][6]</sup>

## Structural and Identification Data

The compound is structurally characterized by a primary aminomethyl group (-CH<sub>2</sub>NH<sub>2</sub>) attached to the C2 position of the oxazole ring.



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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)